

Quantitative Analysis of m6A Levels Using m6A-LAIC-seq: Application Notes and Protocols

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Compound of Interest

Compound Name: *m6-Methyladenosin*

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Introduction

N6-methyladenosine (m6A) is the most abundant internal modification in eukaryotic messenger RNA (mRNA) and plays a critical role in post-transcriptional gene regulation.^[1] The ability to accurately quantify the stoichiometry of m6A modification—the percentage of transcripts for a given gene that are methylated—is crucial for understanding its regulatory impact. m6A-Level and Isoform-Characterization sequencing (m6A-LAIC-seq) is a powerful method that enables the quantitative, transcriptome-wide analysis of m6A levels and the characterization of isoform-specific methylation.^{[2][3][4]} This document provides detailed application notes and a step-by-step protocol for performing m6A-LAIC-seq.

Principle of m6A-LAIC-seq

m6A-LAIC-seq is based on the immunoprecipitation (IP) of full-length, intact polyadenylated RNA using an anti-m6A antibody. Unlike other methods that require RNA fragmentation prior to IP, m6A-LAIC-seq preserves the full-length transcript information. Following IP, the RNA is separated into two fractions: an m6A-positive fraction (eluate) containing methylated RNA and an m6A-negative fraction (supernatant) containing unmethylated RNA. The abundance of

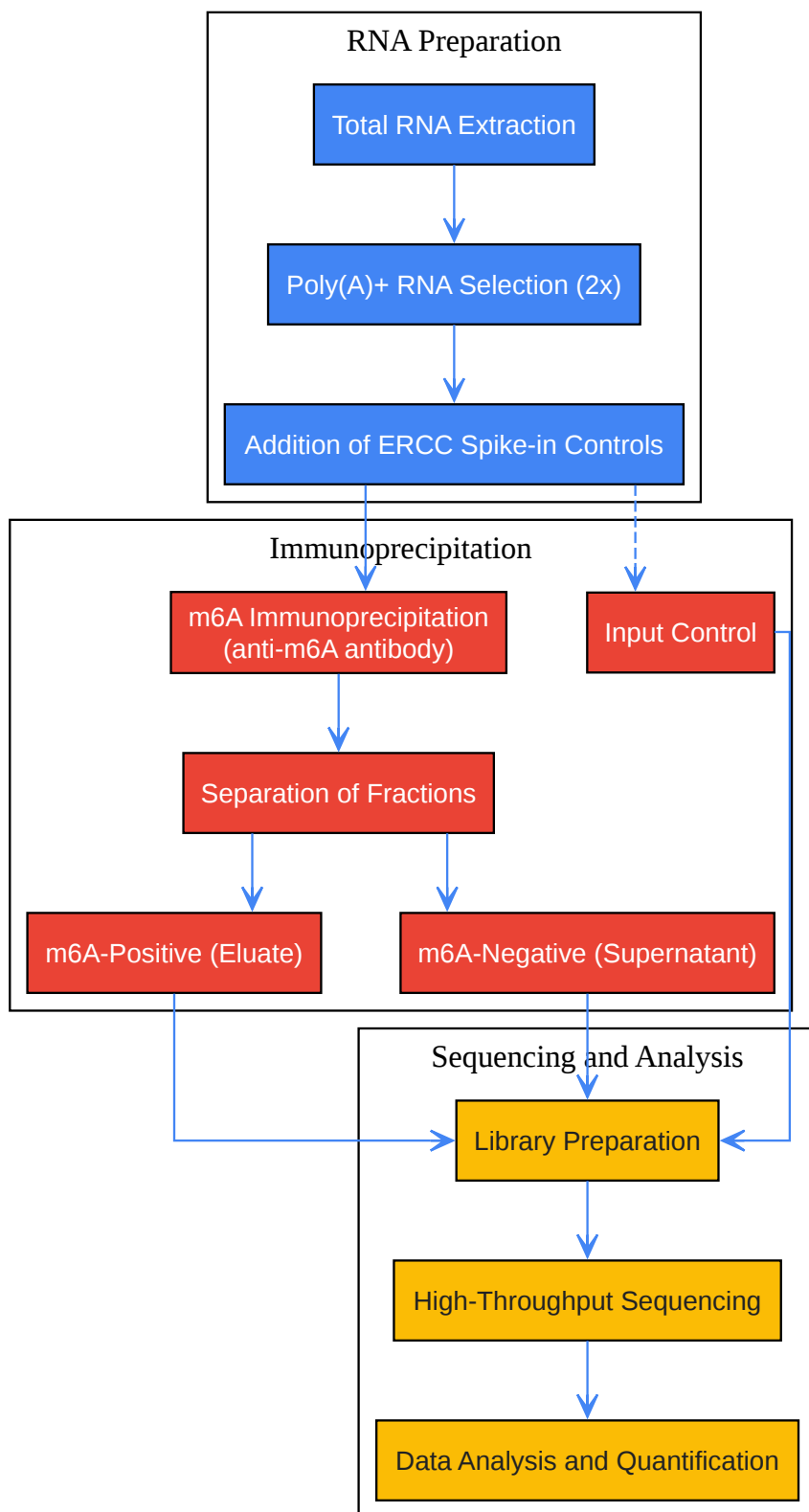
transcripts in each fraction, along with an input control, is then quantified by high-throughput sequencing. The inclusion of ERCC (External RNA Controls Consortium) spike-in controls allows for normalization and accurate quantification of m6A levels, which are expressed as the percentage of methylated transcripts for each gene.^[3]

Applications

- **Quantitative, Transcriptome-Wide m6A Profiling:** Determine the percentage of methylation for each gene across the entire transcriptome.
- **Cell-Type Specificity of m6A Levels:** Compare m6A landscapes between different cell types or tissues to understand cell-specific gene regulation.^[5]
- **Dynamic Changes in m6A Stoichiometry:** Investigate how m6A levels change in response to cellular stimuli, disease states, or drug treatments.
- **Isoform-Specific Methylation Analysis:** Because full-length transcripts are sequenced, m6A-LAIC-seq can distinguish between the methylation status of different transcript isoforms of the same gene.
- **Drug Discovery and Development:** Identify novel therapeutic targets by understanding how m6A modifications regulate disease-related pathways.

Experimental Workflow

The following diagram illustrates the major steps in the m6A-LAIC-seq experimental workflow.



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A high-level overview of the m6A-LAIC-seq experimental workflow.

Quantitative Data Presentation

m6A-LAIC-seq allows for the direct comparison of m6A levels across different conditions or cell types. The following table provides an example of quantitative m6A data for selected genes in human embryonic stem cells (H1-ESC) and a lymphoblastoid cell line (GM12878), as determined by m6A-LAIC-seq.[\[5\]](#)

Gene Symbol	H1-ESC m6A Level (%)	GM12878 m6A Level (%)
METTL3	35.2	45.8
METTL14	28.9	38.1
FTO	15.6	22.4
ALKBH5	19.3	25.7
YTHDF1	42.1	55.3
YTHDF2	38.7	51.2
YTHDF3	33.5	44.9
MYC	55.6	68.9
SOX2	78.2	65.1
POU5F1	12.5	18.9

Detailed Experimental Protocols

This protocol is adapted from the original m6A-LAIC-seq publication by Molinie et al., 2016, Nature Methods.

I. RNA Preparation

- Total RNA Extraction:
 - Extract total RNA from cell or tissue samples using a standard method such as TRIzol reagent or a column-based kit.

- Assess RNA quality and quantity using a spectrophotometer (e.g., NanoDrop) and a bioanalyzer (e.g., Agilent Bioanalyzer). High-quality RNA (RIN > 8) is recommended.
- Poly(A)+ RNA Selection:
 - Perform two rounds of poly(A)+ RNA selection using oligo(dT) magnetic beads to enrich for mRNA and other polyadenylated transcripts.
 - Start with at least 150 µg of total RNA to yield approximately 3-5 µg of double poly(A)-selected RNA.
 - Resuspend the final poly(A)+ RNA in RNase-free water.
- Spike-in Control Addition:
 - Add a known amount of ERCC RNA Spike-In Mix to the poly(A)+ RNA. This is crucial for the normalization and quantification of m6A levels.

II. m6A Immunoprecipitation (m6A-IP)

- Antibody-Bead Conjugation:
 - Conjugate a specific anti-m6A antibody (e.g., from Synaptic Systems) to protein A/G magnetic beads.
 - Wash the beads to remove any unbound antibody.
- RNA Denaturation and IP Reaction:
 - Denature the poly(A)+ RNA containing spike-ins by heating at 65°C for 5 minutes, followed by immediate placement on ice.
 - Prepare the IP buffer (e.g., 50 mM Tris-HCl pH 7.4, 150 mM NaCl, 0.1% IGEPAL CA-630, and protease inhibitors).
 - Add the denatured RNA to the antibody-conjugated beads in IP buffer.
 - Incubate for 2 hours at 4°C with gentle rotation.

- Washing and Elution:
 - Separate the beads from the supernatant using a magnetic stand. The supernatant contains the m6A-negative fraction.
 - Wash the beads multiple times with IP buffer to remove non-specifically bound RNA.
 - Elute the bound RNA from the beads using an elution buffer (e.g., containing **N6-methyladenosine**) to obtain the m6A-positive fraction (eluate).
- RNA Purification:
 - Purify the RNA from the m6A-positive (eluate), m6A-negative (supernatant), and input fractions using a suitable RNA cleanup kit.

III. Library Preparation and Sequencing

- Library Construction:
 - Prepare sequencing libraries from the m6A-positive, m6A-negative, and input RNA samples using a strand-specific RNA-seq library preparation kit.
 - Follow the manufacturer's instructions for fragmentation (if required by the kit), reverse transcription, adapter ligation, and amplification.
- Sequencing:
 - Sequence the prepared libraries on a high-throughput sequencing platform (e.g., Illumina NovaSeq). Aim for a sufficient read depth to ensure accurate quantification.

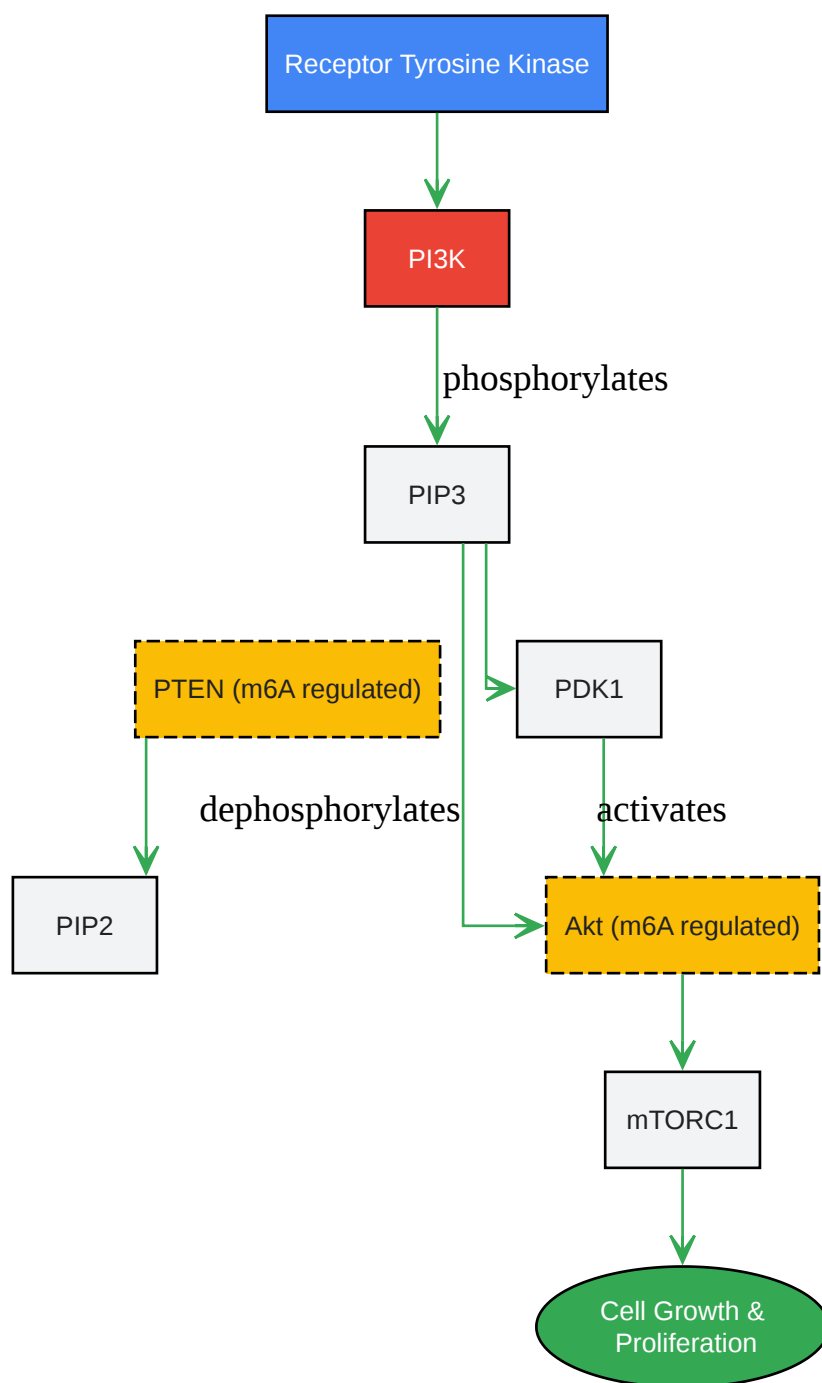
IV. Data Analysis

- Read Alignment:
 - Align the sequencing reads to the appropriate reference genome and transcriptome.
- Quantification of Gene Expression:

- Calculate the abundance of each transcript in the input, m6A-positive, and m6A-negative fractions. Use the ERCC spike-in reads for normalization across the different fractions.
- Calculation of m6A Levels:
 - For each gene, calculate the m6A level as the ratio of the normalized abundance in the m6A-positive fraction to the sum of the normalized abundances in the m6A-positive and m6A-negative fractions:
 - $\text{m6A Level (\%)} = \frac{[\text{Normalized Abundance (m6A-positive)}]}{[\text{Normalized Abundance (m6A-positive)} + \text{Normalized Abundance (m6A-negative)}]} * 100$

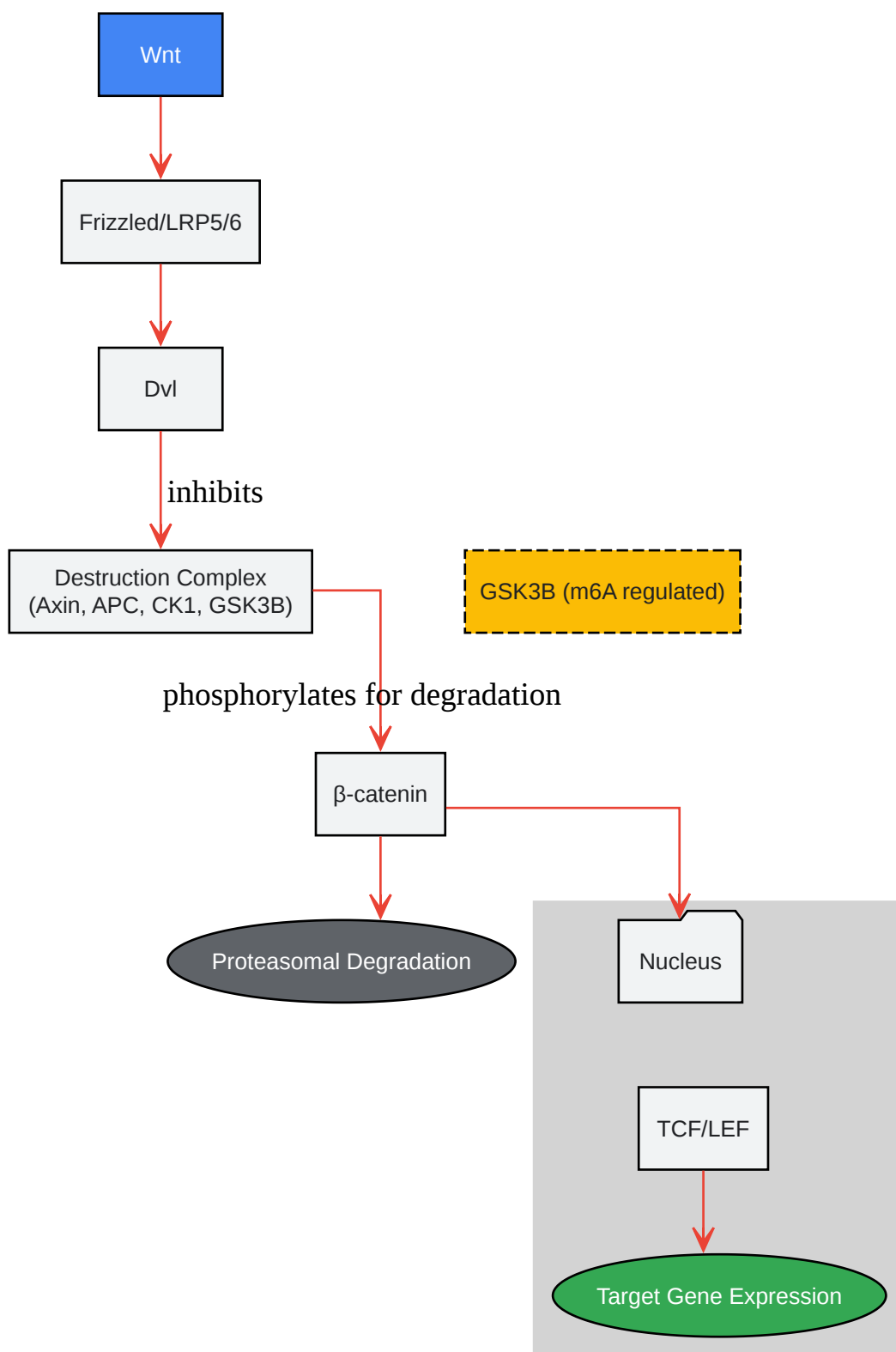
m6A-Regulated Signaling Pathways

m6A modification has been shown to regulate various signaling pathways critical in development and disease. Below are diagrams of the PI3K/Akt and Wnt signaling pathways, highlighting key components that can be regulated by m6A.



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The PI3K/Akt signaling pathway with m6A-regulated components.



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The Wnt/β-catenin signaling pathway with an m6A-regulated component.

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